

# Spectroscopic Profile of 7-Bromohept-2-yne: A Technical Guide

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## Compound of Interest

Compound Name: 7-Bromohept-2-yne

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This technical guide provides a comprehensive overview of the spectral data for the versatile reagent, **7-Bromohept-2-yne** ( $C_7H_{11}Br$ ). The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering valuable insights for its identification, characterization, and application in organic synthesis and drug discovery.

## Spectroscopic Data Summary

The empirical formula for **7-Bromohept-2-yne** is  $C_7H_{11}Br$ , with a molecular weight of 175.07 g/mol. [1] The following tables summarize the key spectral data for this compound.

### $^1H$ NMR (Proton Nuclear Magnetic Resonance) Data

Predicted data based on established chemical shift principles for similar structures.

Experimental data was not available in the searched literature.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment
~3.4	Triplet (t)	2H	H-7 (-CH <sub>2</sub> Br)
~2.2	Triplet of Triplets (tt)	2H	H-4 (-CH <sub>2</sub> -)
~1.9	Quintet (p)	2H	H-6 (-CH <sub>2</sub> -)
~1.8	Triplet (t)	3H	H-1 (-CH <sub>3</sub> )
~1.6	Sextet (s)	2H	H-5 (-CH <sub>2</sub> -)

## <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance) Data

Specific experimental data is noted as being available in spectral databases, though explicit values were not found in the public domain literature searched.

Chemical Shift ( $\delta$ ) ppm	Assignment
~80	C-2 or C-3 (Alkyne)
~75	C-2 or C-3 (Alkyne)
~33	C-7 (-CH <sub>2</sub> Br)
~31	C-5
~27	C-6
~18	C-4
~3	C-1

## IR (Infrared) Spectroscopy Data

Wavenumber (cm <sup>-1</sup> )	Intensity	Assignment
~2940	Medium-Strong	C-H Stretch (sp <sup>3</sup> )
~2250	Medium	C≡C Stretch (Internal Alkyne)
~1450	Medium	C-H Bend (CH <sub>2</sub> )
~650	Strong	C-Br Stretch

## Mass Spectrometry (MS) Data

Mass-to-Charge Ratio (m/z)	Relative Intensity	Assignment
174/176	Low	[M] <sup>+</sup> Molecular Ion (Isotopic pattern for Br)
95	High	[C <sub>7</sub> H <sub>11</sub> ] <sup>+</sup> (Loss of Br)
67	Medium	[C <sub>5</sub> H <sub>7</sub> ] <sup>+</sup>
53	Medium	[C <sub>4</sub> H <sub>5</sub> ] <sup>+</sup>

## Experimental Protocols

The following are generalized experimental protocols for obtaining the spectral data presented above. Specific instrument parameters may vary.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **7-Bromohept-2-yne** (typically 5-25 mg) is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, 0.5-1.0 mL) in a standard 5 mm NMR tube. The spectrum is acquired on a 300 MHz or higher field NMR spectrometer. For <sup>1</sup>H NMR, a standard pulse sequence is used, and chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., tetramethylsilane, TMS, at 0 ppm). For <sup>13</sup>C NMR, a proton-decoupled pulse sequence is employed to obtain singlets for each unique carbon atom.

## Infrared (IR) Spectroscopy

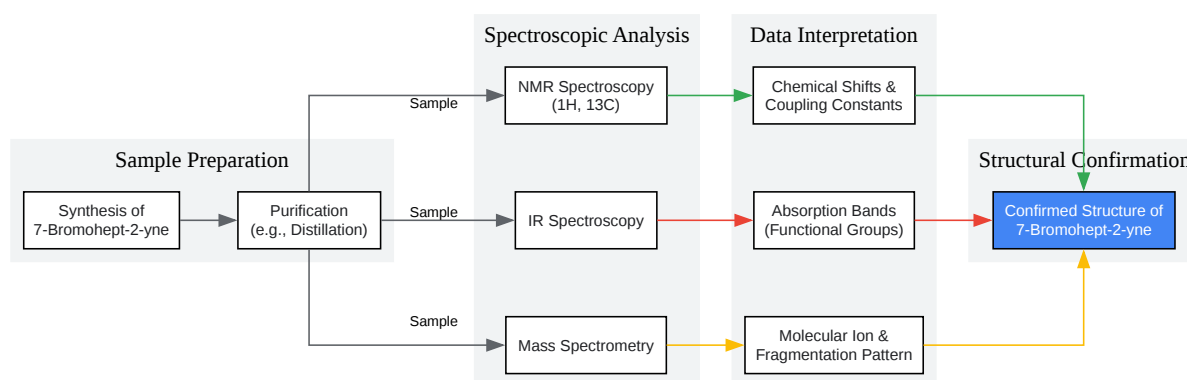
The IR spectrum is typically obtained using a Fourier Transform Infrared (FT-IR) spectrometer. A neat liquid sample of **7-Bromohept-2-yne** is placed as a thin film between two salt plates (e.g., NaCl or KBr). Alternatively, Attenuated Total Reflectance (ATR) can be used by placing a drop of the sample directly on the ATR crystal. The spectrum is recorded over a range of approximately  $4000\text{--}400\text{ cm}^{-1}$ , with a resolution of  $4\text{ cm}^{-1}$ .

## Mass Spectrometry (MS)

Mass spectral data is commonly acquired using a Gas Chromatography-Mass Spectrometry (GC-MS) system. A dilute solution of **7-Bromohept-2-yne** in a volatile organic solvent (e.g., dichloromethane or diethyl ether) is injected into the GC. The compound is separated from the solvent and any impurities on a capillary column and then introduced into the mass spectrometer. Electron Ionization (EI) at 70 eV is a common method for generating the molecular ion and fragment ions. The mass analyzer (e.g., a quadrupole) separates the ions based on their mass-to-charge ratio.

## Data Interpretation and Structural Elucidation

The following diagram illustrates the logical workflow for characterizing an organic compound like **7-Bromohept-2-yne** using the discussed spectroscopic methods.



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Workflow for the spectroscopic characterization of **7-Bromohept-2-yne**.

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## References

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